

# Methyl hept-2-ynoate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Methyl hept-2-ynoate

Cat. No.: B096303

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## Technical Guide: Methyl Hept-2-ynoate Safety Profile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **methyl hept-2-ynoate** (CAS No. 18937-78-5). A comprehensive Safety Data Sheet (SDS) with complete GHS classification and toxicological data was not publicly available at the time of this report. The information presented should be used as a preliminary guide and supplemented with internal safety assessments and, where possible, a complete SDS from the supplier.

## Chemical and Physical Properties

**Methyl hept-2-ynoate** is a colorless liquid with a fruity odor.<sup>[1]</sup> It is utilized as a flavoring agent and as an intermediate in the synthesis of pharmaceuticals and other organic compounds.<sup>[1]</sup> The available physical and chemical properties are summarized below.

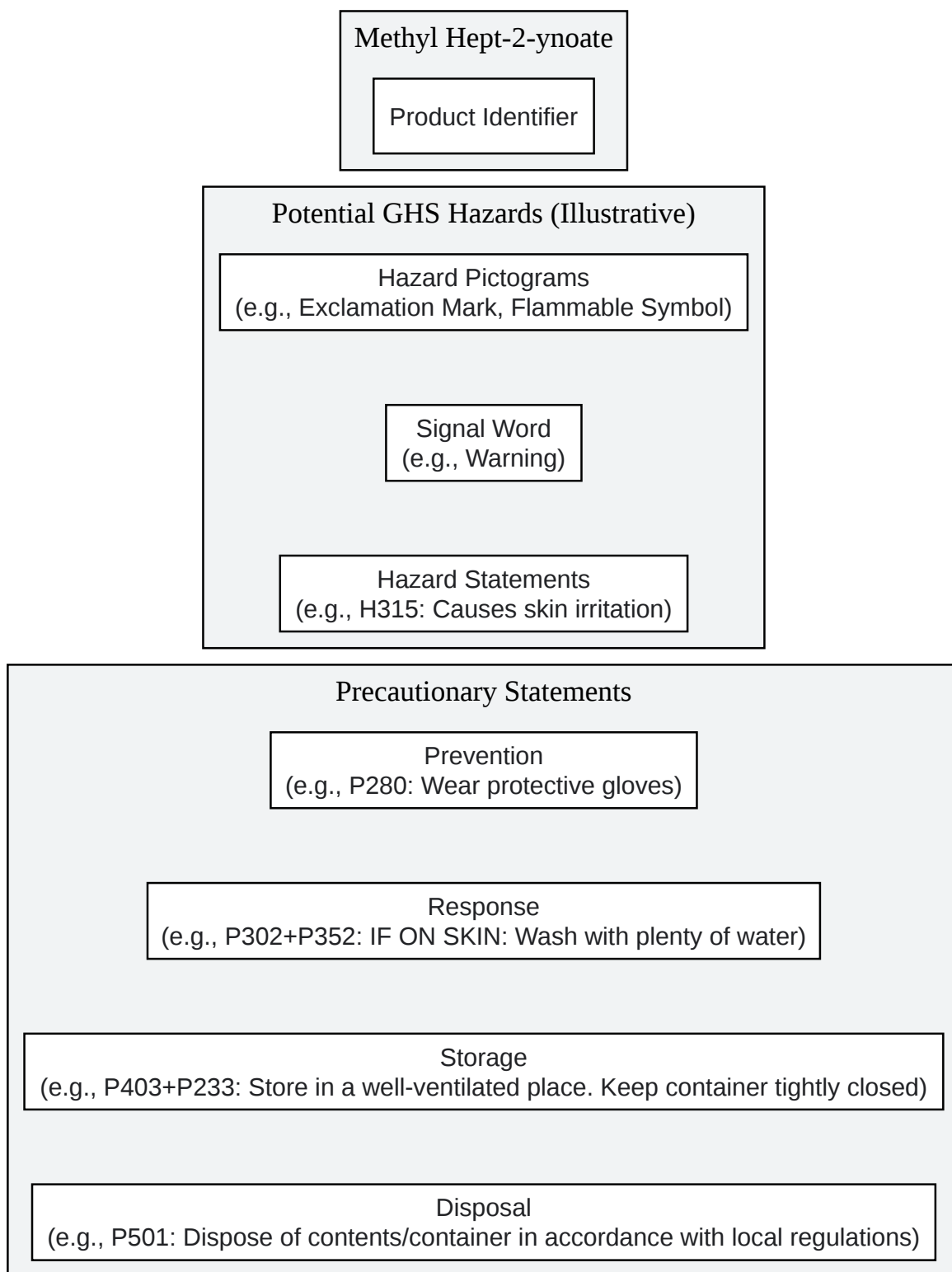
Property	Value	Source
CAS Number	18937-78-5	[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	140.18 g/mol	[1]
Boiling Point	205.1°C at 760 mmHg	[1]
Flash Point	76.9°C	[1]
Density	0.951 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.255 mmHg at 25°C	[1]
Refractive Index	1.44	[1]

## Hazard Information

Detailed GHS hazard classifications for **methyl hept-2-ynoate** are not readily available in the public domain. One source indicates "Hazard Codes: N/A", "Statements: N/A", and "Safety Statements: N/A".[1] However, it is generally advised to handle this chemical with care as it may cause irritation to the skin, eyes, and respiratory system.[1]

## General Hazard Communication (Illustrative)

The following diagram illustrates the type of hazard information that would be conveyed on a Safety Data Sheet if available. Note: The specific hazards depicted are for illustrative purposes and are not confirmed for **methyl hept-2-ynoate**.



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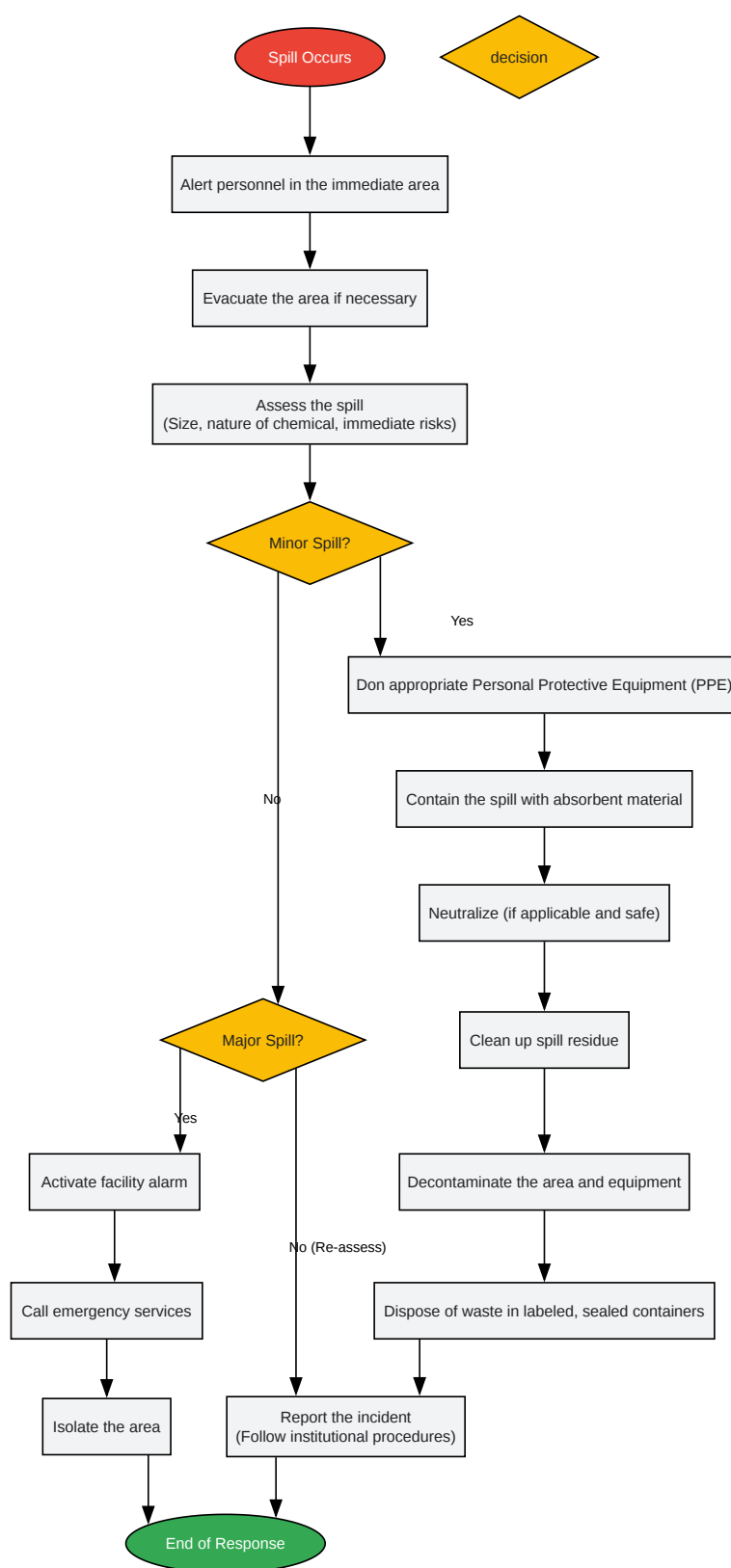
Illustrative GHS Hazard Communication.

## Experimental Protocols

No specific experimental protocols for the determination of safety parameters for **methyl hept-2-ynoate** were found in the publicly available literature. Standardized OECD or EPA guidelines for chemical safety testing would likely be followed.

## Handling and Spill Response Workflow

The following diagram outlines a general logical workflow for responding to a chemical spill, which should be adapted to specific laboratory and institutional protocols.



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General Chemical Spill Response Workflow.

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## References

- 1. Cas 18937-78-5, METHYL 2-HEPTYNOATE | lookchem [lookchem.com]
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